

# Technical Support Center: Troubleshooting Electrophysiological Assays

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## Compound of Interest

Compound Name: (Z)-7-Hexadecenal

Cat. No.: B056490

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals encountering issues with electroantennogram (EAG) responses, specifically low responses to synthetic **(Z)-7-Hexadecenal**.

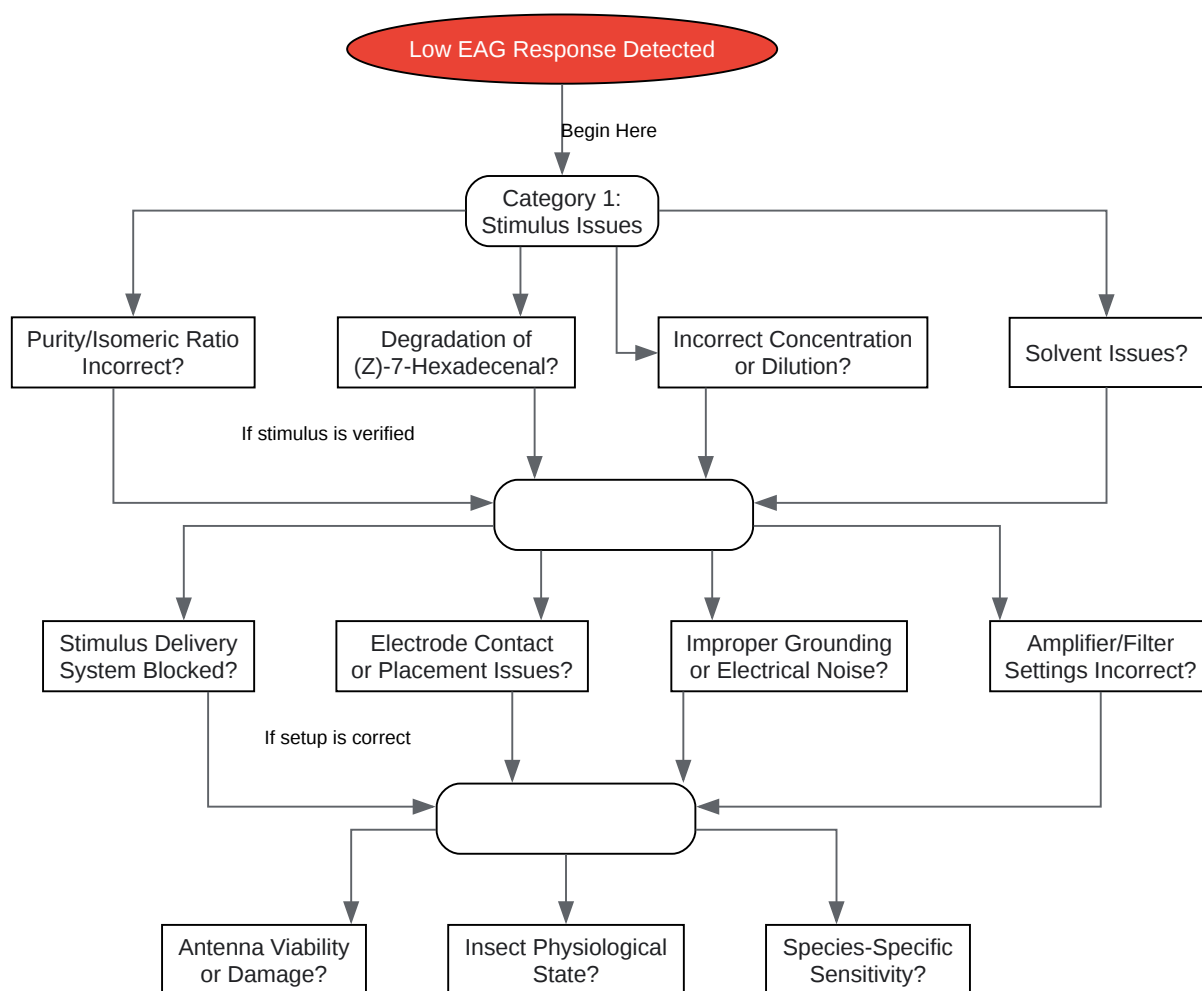
## Troubleshooting Guide: Low EAG Response to Synthetic (Z)-7-Hexadecenal

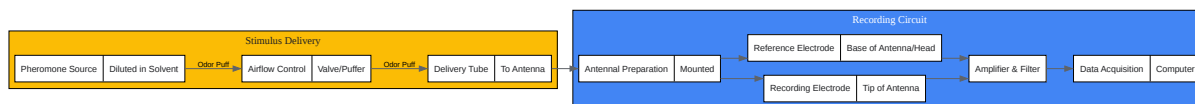
This guide is designed to help you systematically identify and resolve potential issues in your experimental setup.

### Question: My EAG response to synthetic (Z)-7-Hexadecenal is significantly lower than expected or absent. What are the potential causes?

Answer: A low or absent EAG response can stem from several factors, which can be broadly categorized into three areas: the stimulus (synthetic pheromone), the experimental setup (EAG rig), and the biological preparation (insect antenna). A systematic approach to troubleshooting is recommended to pinpoint the issue.

A logical workflow for troubleshooting can help isolate the variable causing the low response. Start by checking the most easily verifiable factors and progressively move to more complex ones.





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